

Technical Guide: Safety and Handling of 4-Phenacyloxybenzoic Acid

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Compound of Interest

Compound Name: 4-Phenacyloxybenzoic acid

Cat. No.: B15194602

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Disclaimer: A specific Material Safety Data Sheet (MSDS) for **4-Phenacyloxybenzoic acid** is not readily available in public databases. The following information is compiled from data on the closely related compound, 4-Phenoxybenzoic acid, and general principles of laboratory safety for handling similar chemical substances. Researchers, scientists, and drug development professionals should handle **4-Phenacyloxybenzoic acid** with caution and perform a thorough risk assessment before use.

Chemical Identification and Properties

This section outlines the known physical and chemical properties of 4-Phenoxybenzoic acid, which is structurally similar to **4-Phenacyloxybenzoic acid**. These values should be considered as estimates.

Property	Value	Source
Molecular Formula	C13H10O3	[1]
Molecular Weight	214.22 g/mol	[1]
Melting Point	163-165 °C	[2]
Boiling Point (estimated)	314.35 °C	[2]
Appearance	White to slightly yellow crystalline powder	[2]
Solubility	Very faint turbidity in hot methanol	[2]
pKa (at 25°C)	4.57	[2]

Hazard Identification and Classification

Based on data for 4-Phenoxybenzoic acid, the following hazard classifications are likely applicable.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Statements:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]

- May cause respiratory irritation.^[1]

First-Aid Measures

In the event of exposure, follow these first-aid protocols.

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. Never give anything by mouth to an unconscious person. Get medical attention.

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Wash hands thoroughly after handling.

- Wear appropriate personal protective equipment (PPE).

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents and strong bases.

Experimental Protocols

While specific experimental protocols for **4-Phenacyloxybenzoic acid** are not available, the following general procedures should be followed when handling this or similar powdered chemical compounds in a research setting.

Weighing and Dispensing Protocol

- Preparation:
 - Ensure the chemical balance is clean, calibrated, and located in a draft-free area or a balance enclosure.
 - Don appropriate PPE: safety glasses or goggles, a lab coat, and nitrile gloves.
 - Have a designated waste container for contaminated weighing paper and spatulas.
- Procedure:
 - Place a clean, appropriately sized weighing paper or boat on the balance pan and tare the balance.
 - Carefully use a clean spatula to transfer the desired amount of **4-Phenacyloxybenzoic acid** onto the weighing paper. Avoid creating dust clouds.
 - If weighing a small amount, it is advisable to add the powder to a tared vial to minimize loss.
 - Once the desired weight is obtained, securely close the stock container.

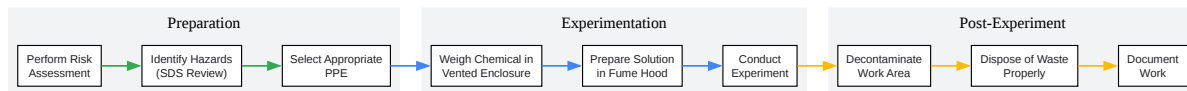
- Clean the spatula and the area around the balance. Dispose of any contaminated materials in the designated waste container.

Preparation of a Stock Solution

- Preparation:
 - Work within a chemical fume hood.
 - Select a suitable solvent (e.g., methanol, based on the solubility data of the analogue).
 - Have the calculated amount of solvent ready in a graduated cylinder or other appropriate measuring vessel.
 - Use a volumetric flask for accurate concentration preparation.
- Procedure:
 - Transfer the weighed **4-Phenacyloxybenzoic acid** into the volumetric flask.
 - Add a small amount of the chosen solvent to dissolve the powder. Gentle swirling or sonication may be required.
 - Once the solid is completely dissolved, add the remaining solvent to the calibration mark of the volumetric flask.
 - Cap the flask and invert it several times to ensure a homogenous solution.
 - Label the flask with the chemical name, concentration, solvent, date of preparation, and your initials.

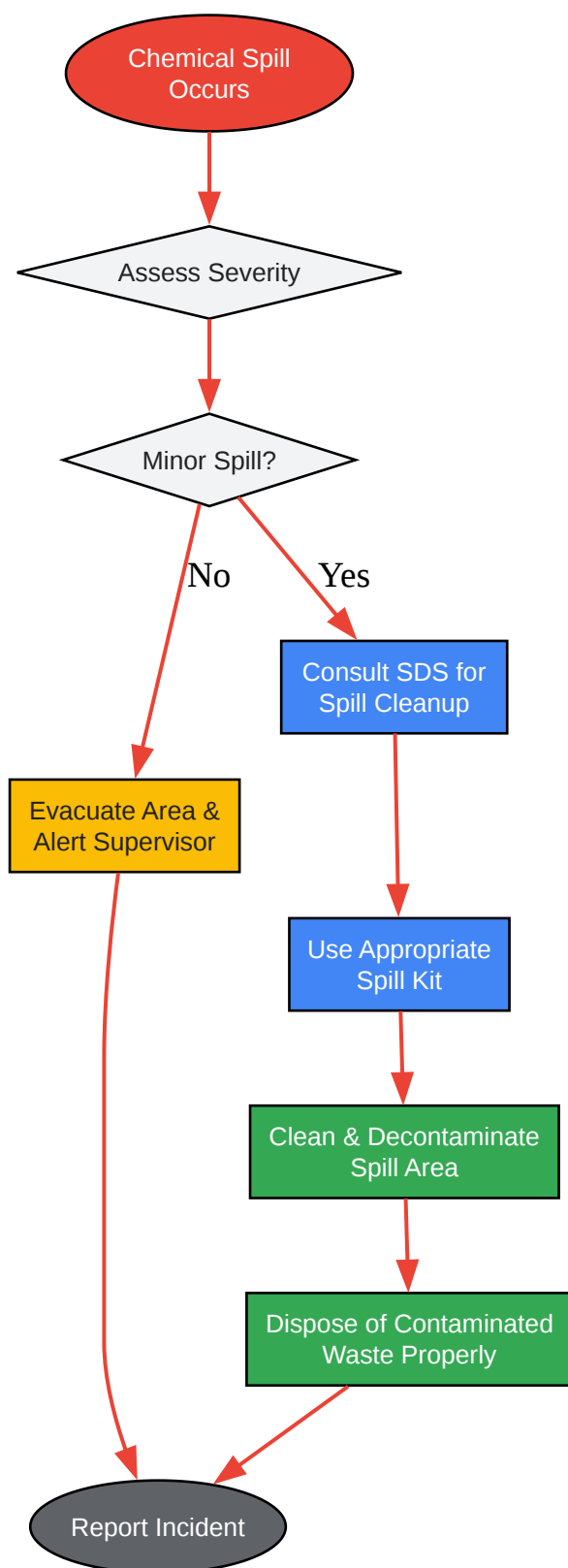
Visualizations

The following diagrams illustrate standard laboratory safety workflows relevant to the handling of chemical compounds like **4-Phenacyloxybenzoic acid**.



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Standard Laboratory Chemical Handling Workflow



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Decision-Making Workflow for Chemical Spill Response

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References

- 1. 4-Phenoxybenzoic acid | C₁₃H₁₀O₃ | CID 75182 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-PHENOXYPHENYLACETIC ACID CAS#: 2215-77-2 [m.chemicalbook.com]
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